

Technical Support Center: 1,4-Oxazepane Permeability Troubleshooting

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Compound of Interest

Compound Name: 4-(1,4-Oxazepane-4-carbonyl)aniline hydrochloride

CAS No.: 1803589-66-3

Cat. No.: B1433312

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Introduction

The 1,4-oxazepane scaffold is a valuable heterocyclic motif in modern medicinal chemistry, offering a versatile three-dimensional framework for engaging with biological targets.^{[1][2]} However, researchers frequently encounter a significant hurdle in the drug discovery pipeline: poor cell permeability. This guide provides a systematic, in-depth approach to diagnosing and resolving permeability issues with 1,4-oxazepane derivatives. We will move from foundational physicochemical principles to actionable medicinal chemistry strategies, supported by detailed experimental protocols.

Section 1: Foundational Concepts & FAQs: Understanding the "Why"

This section addresses the fundamental reasons why 1,4-oxazepane compounds may exhibit poor membrane permeability.

Q1: My 1,4-oxazepane analog shows low permeability. What are the most likely physicochemical culprits?

A1: Poor permeability in this class of compounds often stems from a combination of factors related to their inherent structure. The key is to balance the properties required for solubility in aqueous media with those needed for partitioning into and across the lipid cell membrane.[3]

- **High Polarity (Polar Surface Area - TPSA):** The presence of both an oxygen and a nitrogen atom in the seven-membered ring can contribute significantly to the molecule's TPSA. If the TPSA exceeds 140 Å², the energy required to shed the water shell (desolvation) and enter the hydrophobic membrane core becomes prohibitively high.
- **High Number of Hydrogen Bond Donors (HBDs):** Amine protons or other decorating functional groups (e.g., hydroxyls, amides) act as HBDs. A high number of HBDs (typically >5) increases aqueous solubility but severely penalizes membrane permeability.[4]
- **Low Lipophilicity (logP):** While excessive lipophilicity can cause problems (e.g., membrane trapping, poor solubility), a logP value that is too low (typically <1) suggests the compound is too polar to effectively enter the lipid bilayer.[5] An optimal logP for oral bioavailability is often considered to be between 1 and 3.[5]
- **Molecular Weight (MW) and Size:** The larger, seven-membered oxazepane ring, combined with its substituents, can lead to a high molecular weight. Molecules over 500 Da often face greater difficulty in passive diffusion across the cell membrane.[6]
- **Conformational Flexibility:** The non-aromatic, seven-membered ring is highly flexible. While this can be advantageous for target binding, some conformations may "hide" lipophilic regions and preferentially expose polar atoms, increasing the effective polarity and hindering membrane entry.

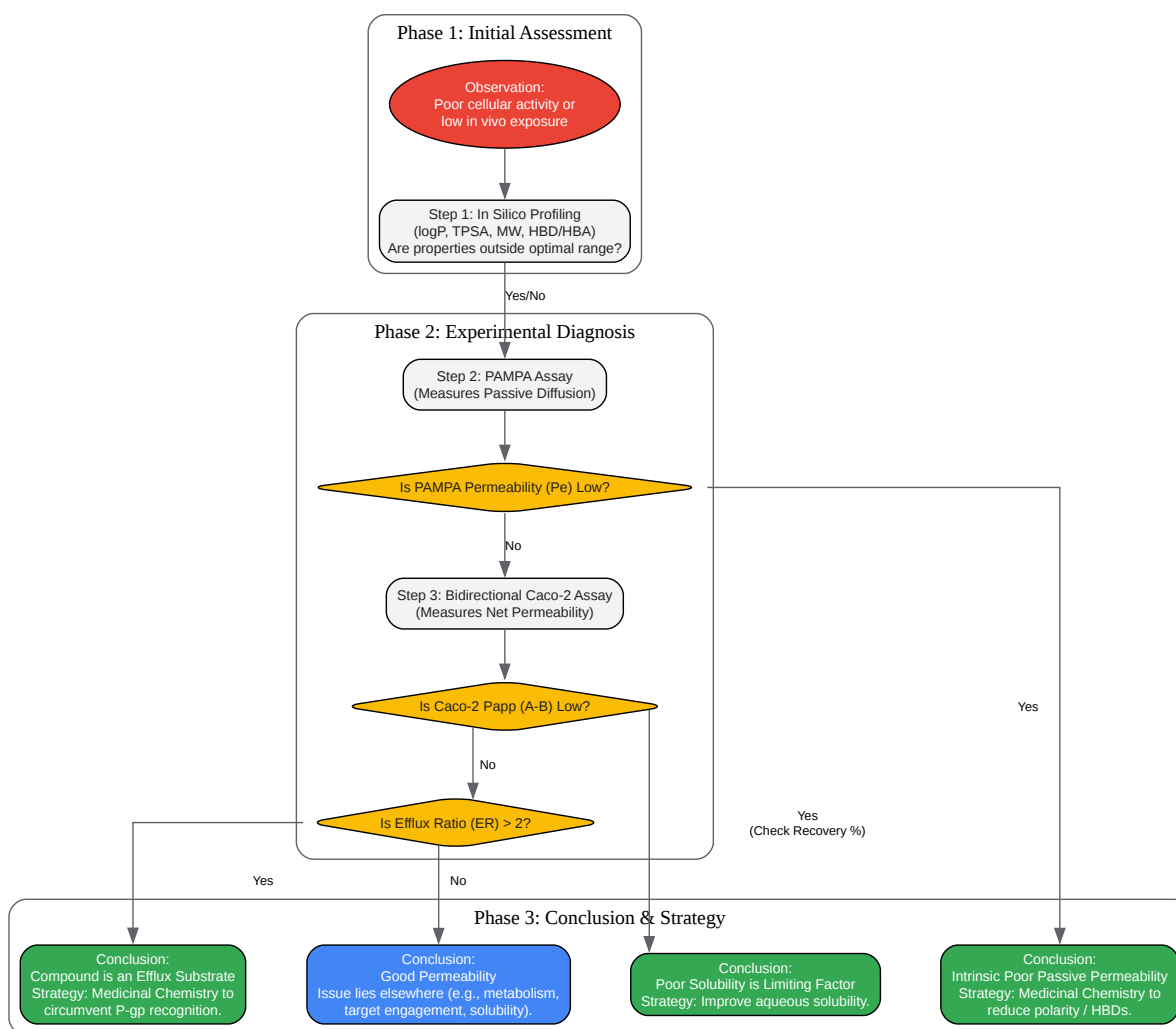
Q2: Could my compound be a substrate for efflux transporters like P-glycoprotein (P-gp)? How would I know?

A2: Yes, this is a very common cause of poor net permeability, even if passive diffusion is adequate. P-glycoprotein (P-gp) is an ATP-dependent efflux pump in the cell membrane that actively expels a wide range of substrates back out of the cell.[7][8][9] This action limits the intracellular concentration and overall absorption of the drug.[10]

You would suspect P-gp efflux if you observe a significant difference in permeability when measured in opposite directions across a polarized cell monolayer (like Caco-2 cells). Specifically, the permeability from the basolateral (blood) side to the apical (lumen) side (Papp B-A) would be much higher than the permeability from the apical to the basolateral side (Papp A-B). The ratio of these two values is called the Efflux Ratio (ER). An efflux ratio greater than 2 is a strong indicator that your compound is a substrate for active efflux.[\[11\]](#)

Section 2: A Systematic Troubleshooting Workflow

Before embarking on extensive chemical modifications, it is crucial to accurately diagnose the root cause of poor permeability. This workflow guides you from initial observation to a specific conclusion.



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Caption: A step-by-step workflow for diagnosing the cause of poor permeability.

Section 3: Targeted Medicinal Chemistry Strategies & FAQs

Once you have a diagnosis, the following strategies can be employed to modify the 1,4-oxazepane scaffold.

Q3: My compound has poor passive permeability (diagnosed by PAMPA). How can I systematically modify the scaffold to improve it?

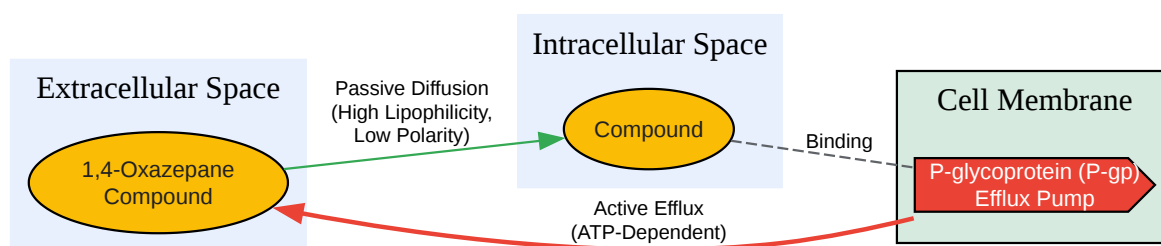
A3: Improving passive diffusion requires a careful reduction of polarity and an increase in lipophilic character without compromising target activity. Heterocyclic compounds offer many avenues for such modifications.[\[12\]](#)[\[13\]](#)

Strategy	Specific Modification on 1,4-Oxazepane	Rationale & Causality	Potential Pitfalls
Reduce H-Bond Donors (HBDs)	N-alkylation or N-acylation of the ring nitrogen (if it's a secondary amine). Replace external -OH or -NH2 groups with -OCH3 or N(CH3)2.	Each HBD requires significant energy to be stripped of its hydration shell. Masking these groups drastically lowers the desolvation penalty for entering the membrane. [4]	Loss of a key H-bond interaction with the target protein, leading to reduced potency.
Increase Lipophilicity (logP)	Add small, lipophilic groups like methyl, ethyl, or halogen atoms (F, Cl) to solvent-exposed parts of the scaffold.	Increases the compound's affinity for the lipid bilayer, promoting partitioning from the aqueous environment into the cell membrane.	Overly increasing logP (>5) can lead to poor aqueous solubility, high protein binding, and trapping within the membrane. [14]
Reduce Polar Surface Area (TPSA)	Mask polar groups (see HBD reduction). Replace a polar substituent (e.g., a carboxylate) with a less polar bioisostere (e.g., a tetrazole).	Reduces the overall polarity of the molecule, making it more energetically favorable to enter the non-polar membrane environment.	The new bioisostere may introduce undesirable steric clashes or electronic properties that affect target binding.
Modulate Conformation	Introduce a gem-dimethyl group or other rigidifying substituent on the oxazepane ring.	This can "lock" the ring in a more planar, "membrane-friendly" conformation that shields polar atoms and exposes lipophilic surfaces, improving permeability.	Can negatively impact the bioactive conformation required for target binding.

Q4: My compound is a P-gp substrate (ER > 2). What structural modifications can help circumvent efflux?

A4: Circumventing efflux requires altering the molecule's structure to reduce its recognition and transport by P-gp. P-gp substrates are often amphipathic, with distinct polar and hydrophobic regions.[15]

- **Masking H-bond Donors:** P-gp has a strong affinity for HBDs. Converting an -OH to an -OCH₃ or an -NH- to an -N(CH₃)- can disrupt a key recognition interaction with the transporter.
- **Adding Bulky Groups:** Introducing a sterically bulky group near a known P-gp recognition site can prevent the molecule from properly fitting into the transporter's binding pocket.
- **Increasing Lipophilicity/Reducing Polarity:** Sometimes, making the molecule more lipophilic can enhance its passive diffusion rate to the point where it outcompetes the rate of efflux, leading to a net increase in intracellular concentration.
- **Intramolecular Hydrogen Bonding:** Designing the molecule to form a stable intramolecular hydrogen bond can effectively "hide" a key H-bond donor and acceptor from both water and the efflux transporter, lowering TPSA and reducing P-gp recognition.



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Sources

- 1. Heterocycles in Medicinal Chemistry - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 2. researchgate.net [researchgate.net]
- 3. benthamscience.com [benthamscience.com]
- 4. pubs.acs.org [pubs.acs.org]
- 5. Overcoming Challenges in Small-Molecule Drug Bioavailability: A Review of Key Factors and Approaches - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 6. 1,2,4-Oxadiazole Derivatives: Physicochemical Properties, Antileishmanial Potential, Docking and Molecular Dynamic Simulations of Leishmania infantum Target Proteins - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 7. researchgate.net [researchgate.net]
- 8. Functional role of P-glycoprotein in limiting peroral drug absorption: optimizing drug delivery - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. P-glycoprotein: a defense mechanism limiting oral bioavailability and CNS accumulation of drugs - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. P-glycoprotein and its role in drug-drug interactions - Australian Prescriber [australianprescriber.tg.org.au]
- 11. Caco-2 Permeability | Evotec [evotec.com]
- 12. ijppr.humanjournals.com [ijppr.humanjournals.com]
- 13. mdpi.com [mdpi.com]
- 14. medcraveonline.com [medcraveonline.com]
- 15. mdpi.com [mdpi.com]
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